

# Thioildenafil Technical Profile

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## Compound Focus: Thioildenafil

CAS No.: 856190-47-1

Cat. No.: S870909

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**Thioildenafil** (also known as Sulfoildenafil) is a synthetic analog of sildenafil (Viagra). The table below summarizes its core chemical and regulatory characteristics [1] [2]:

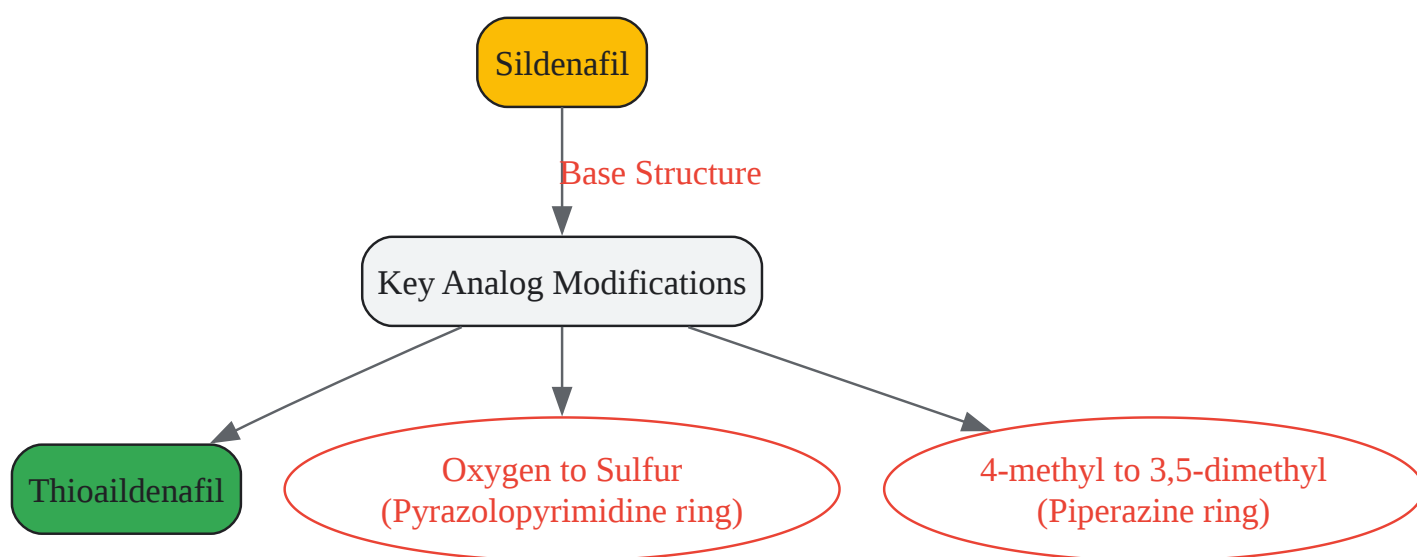
Property	Description
Systematic Name	5-[5-[(3S,5R)-3,5-dimethylpiperazin-1-yl]sulfonyl-2-ethoxyphenyl]-1-methyl-3-propyl-4H-pyrazolo[4,3-d]pyrimidine-7-thione [1] [2]
Other Names	Sulfoildenafil, Sildenafil thione, Thiomethisosildenafil [1] [2]
Molecular Formula	$C_{23}H_{32}N_6O_3S_2$ [1] [2]
Molar Mass	504.67 $g \cdot mol^{-1}$ [1] [2]
CAS Number	Not specified in search results
Legal Status	Not approved as a pharmaceutical by any regulatory agency (e.g., FDA) [1] [2]

## Key Structural Features and Analytical Data

**Thioildenafil** is a designer analogue created through specific structural modifications to the sildenafil molecule to circumvent patents and regulations [1] [2].

- **Core Structure:** It is based on a **pyrazolo[4,3-d]pyrimidine-7-thione** core structure [1] [2].
- **Key Modifications:** Compared to sildenafil, **Thioildenafil** features two critical changes:
  - **Thioketone Group:** A sulfur atom (S) replaces the oxygen atom in the ketone group of the pyrazolopyrimidine ring, forming a thione group (-C=S) [1] [2].
  - **Dimethylpiperazine Ring:** The piperazine ring is substituted with methyl groups at the 3 and 5 positions, making it a 3,5-dimethylpiperazine [1] [2].

The following diagram illustrates the core structural relationship between Sildenafil and its analog, **Thioildenafil**:



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*Structural derivation of **Thioildenafil** from Sildenafil*

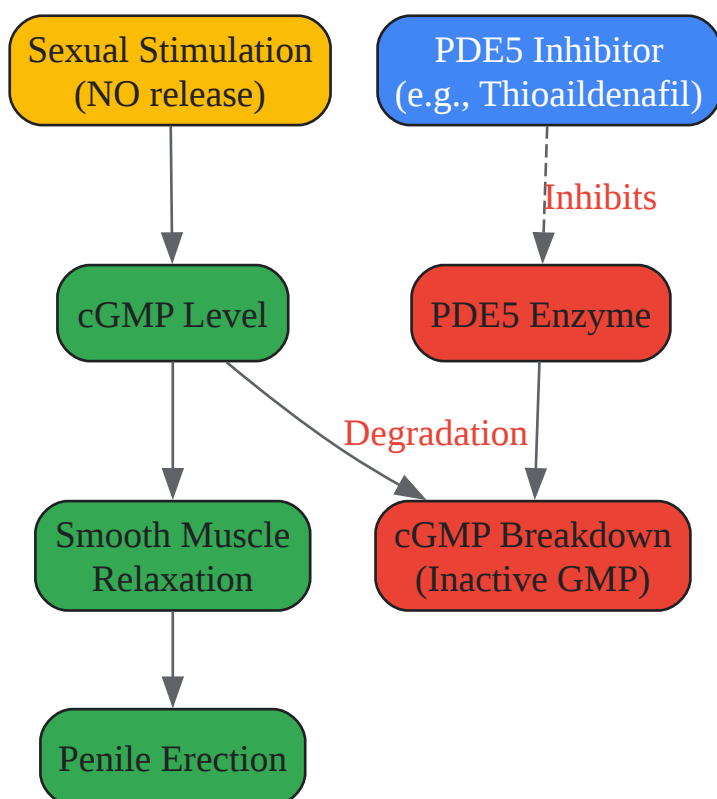
## Mechanism of Action and Biological Pathway

**Thioildenafil** functions as a **phosphodiesterase type 5 (PDE5) inhibitor** [1] [2]. Its biological pathway mirrors that of approved drugs like sildenafil.

- **Mode of Action:** It inhibits the PDE5 enzyme, which is responsible for breaking down cyclic guanosine monophosphate (cGMP) in the smooth muscle cells of the corpus cavernosum. This leads to increased levels of cGMP, enhancing smooth muscle relaxation and blood flow, which facilitates penile erection [2].

- **Lack of Formal Testing:** While *in vitro* studies demonstrate its PDE5 inhibitory activity, **Thioildenafil** has undergone no formal safety or efficacy testing in humans or animals [1] [2]. Its biological effects and health risks in humans are not fully known.

The diagram below outlines the cellular signaling pathway through which PDE5 inhibitors like **Thioildenafil** produce their effect:



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*PDE5 inhibitor mechanism in penile erection pathway*

## Synthesis and Isolation Protocols

The search results do not contain a full, detailed synthesis protocol for **Thioildenafil** from basic starting materials. However, they provide key information on its origin and one specific synthetic application.

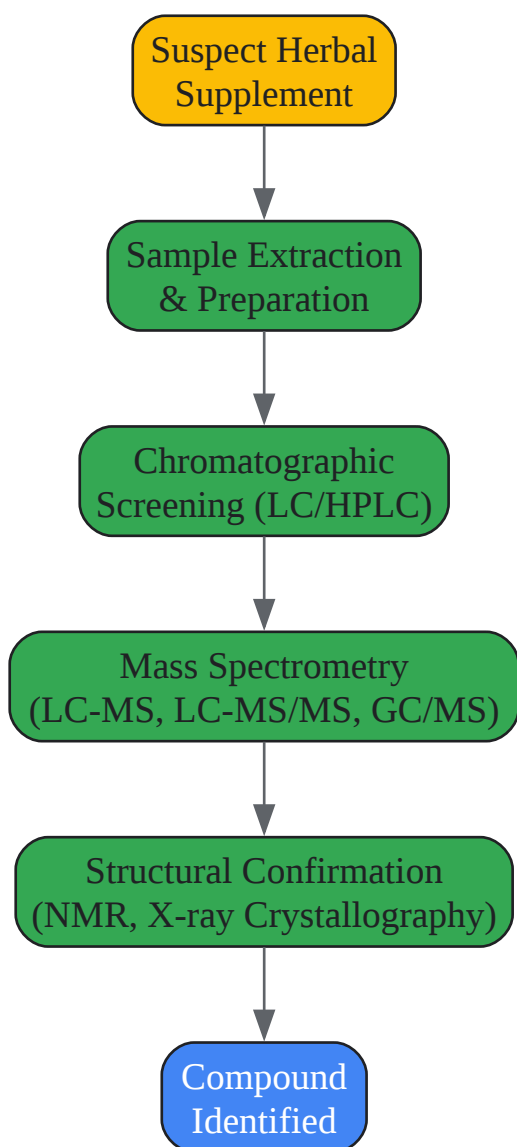
- **Initial Patent:** **Thioildenafil** was first reported in a 2005 patent (WO 2005058899) by Li et al., which covers pyrazolopyrimidinethione derivatives and their preparation [1] [2].
- **Use as a Precursor:** A 2011 study identified and synthesized another analogue, **Mutaprodenafil**, by using **Thioildenafil** as a starting material [3]. This confirms the use of **Thioildenafil** in synthetic

routes for creating further derivatives.

- **Isolation from Supplements:** The compound is typically isolated from adulterated dietary supplements using techniques like **silica gel column chromatography** [2].

## Detection and Analytical Methodologies

Due to its use as an adulterant, several analytical methods have been developed and can be used for its identification and characterization. The general workflow for analyzing a suspect supplement is outlined below:



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### Analytical workflow for identifying unapproved PDE5 inhibitors

- **Chromatography:** Liquid Chromatography (LC) and High-Performance Liquid Chromatography (HPLC) are used for initial separation and detection [2].
- **Mass Spectrometry (MS):** Various MS techniques are crucial for accurate identification.
  - **LC-MS and LC-MS/MS:** Used to distinguish **Thioaildenafil** from other analogues like thiohomosildenafil by their mass fragmentation patterns (e.g., characteristic fragments at m/z 58, 72, 355 for thiohomosildenafil) [2].
  - **Fourier Transform Ion Cyclotron Resonance Mass Spectrometry (FTICR-MS):** Provides high-accuracy mass measurement for definitive structure elucidation [1] [2].
- **Nuclear Magnetic Resonance (NMR):** <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectrometry are used for detailed structural analysis [2].
- **X-ray Crystallography:** Has been used to determine the precise molecular structure and identify polymorphs, which can affect the chemical and biological properties of the compound [1] [2].

## Health Risks and Regulatory Status

- **Significant Health Risk:** The primary concern is the **unknown safety profile**. As an unapproved substance that has not undergone clinical trials, its pharmacokinetics, toxicology, and interactions with other medications or health conditions are not understood [1] [2].
- **FDA Warnings:** The U.S. Food and Drug Administration (FDA) has issued public warnings, stating that sexual enhancement products containing unapproved analogues of FDA-approved drugs like sildenafil can be harmful [1] [2].
- **Adulteration:** It is intentionally added to "herbal" or "natural" dietary supplements to produce the desired effect, deceiving consumers about the product's contents [1] [2].

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## References

1. Sulfoaildenafil - Wikipedia [en.wikipedia.org]
2. Sulfoaildenafil .... An analog of Sildenafil which has been used as an... [newdrugapprovals.org]
3. Identification of Mutaprodenafil in a Dietary Supplement and Its... [jstage.jst.go.jp]

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